

Environmental fate and persistence of 2,3,4-Trichlorobenzenethiol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3,4-Trichlorobenzenethiol

Cat. No.: B15362688

[Get Quote](#)

Environmental Fate and Persistence of Trichlorobenzenes (TCBs)

Trichlorobenzenes are synthetic chemical compounds that have been used as solvents, dye carriers, and chemical intermediates.[1][2][3] Their release into the environment can occur during production, use, and disposal, as well as through the degradation of more highly chlorinated benzenes.[2][3] Due to their chemical stability, they are relatively persistent in the environment.[2]

Physicochemical Properties

The environmental behavior of TCBs is governed by their physicochemical properties. They are characterized by low to moderate volatility, low water solubility, and a tendency to adsorb to organic matter in soil and sediment.[4][5]

Table 1: Physicochemical Properties of Trichlorobenzene Isomers

Property	1,2,3-Trichlorobenzene	1,2,4-Trichlorobenzene	1,3,5-Trichlorobenzene	Reference
CAS Number	87-61-6	120-82-1	108-70-3	[4]
Molecular Formula	C ₆ H ₃ Cl ₃	C ₆ H ₃ Cl ₃	C ₆ H ₃ Cl ₃	[6]
Molecular Weight (g/mol)	181.45	181.45	181.45	[6]
Melting Point (°C)	53	17	64	[4]
Boiling Point (°C)	218-219	213	208	[4]
Water Solubility (mg/L at 25°C)	21	40	5.3	[4]
Vapor Pressure (Pa at 25°C)	28	61	32	[4]
Log Octanol-Water Partition Coefficient (log K _{ow})	4.04	4.02	3.85 - 4.30	[4][6]
Henry's Law Constant (atm·m ³ /mol at 25°C)	1.8 x 10 ⁻³	2 x 10 ⁻³	2.1 x 10 ⁻³	[5]
Organic Carbon-Water Partition Coefficient (log K _{oc})	2.8 - 3.9	2.8 - 3.9	2.8 - 3.9	[5]

Environmental Fate Processes

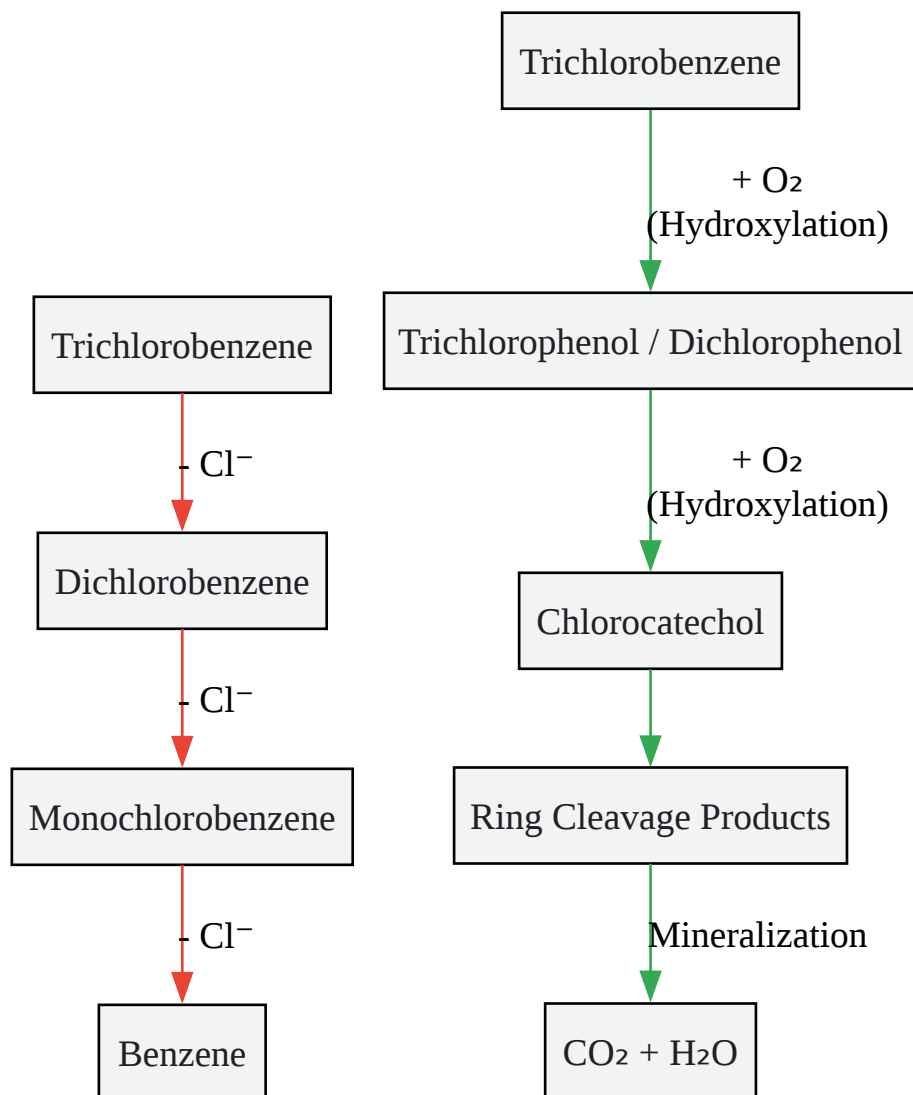
The primary fate processes for TCBs in the environment are volatilization, sorption, biodegradation, and photolysis.

1. Volatilization: TCBs are moderately volatile and can partition from water and soil surfaces into the atmosphere.[\[1\]](#)[\[2\]](#) The volatilization half-lives for 1,2,4-trichlorobenzene from surface water have been estimated to range from 11 to 22 days.[\[1\]](#)
2. Sorption: With high log K_{ow} and log K_{oc} values, TCBs have a strong tendency to adsorb to soil organic matter and sediment.[\[1\]](#)[\[5\]](#) This sorption reduces their mobility in soil and their bioavailability for degradation.[\[5\]](#)
3. Biodegradation: The biodegradation of TCBs is generally a slow process. Under aerobic conditions, mineralization rates are low.[\[3\]](#)[\[7\]](#) Anaerobic conditions, however, can facilitate reductive dechlorination, where chlorine atoms are sequentially removed from the benzene ring, leading to the formation of less chlorinated benzenes.[\[2\]](#)[\[3\]](#)

Table 2: Biodegradation Half-Lives of Trichlorobenzenes

Isomer	Environment	Half-Life	Reference
1,2,3-Trichlorobenzene	Anaerobic sediment slurry	~23 days	[3]
1,2,4-Trichlorobenzene	Anaerobic sediment slurry	~41 days	[3]
1,3,5-Trichlorobenzene	Anaerobic sediment slurry	~35 days	[3]

4. Photolysis: In the atmosphere, TCBs are degraded by reaction with photochemically produced hydroxyl radicals, with estimated half-lives ranging from 16 to 38 days.[\[2\]](#) In water, direct photolysis is slow, but the presence of photosensitizing agents can enhance photodegradation.[\[1\]](#)[\[8\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. POTENTIAL FOR HUMAN EXPOSURE - Toxicological Profile for Trichlorobenzenes - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. atsdr.cdc.gov [atsdr.cdc.gov]
- 3. atsdr.cdc.gov [atsdr.cdc.gov]
- 4. canada.ca [canada.ca]
- 5. Fact sheet: 1,2,4-trichlorobenzene — Guidance and Orientation for the Selection of Technologies — Contaminated sites — Pollution and waste management — Environment and natural resources — Canada.ca [gost.tpsgc-pwgsc.gc.ca]
- 6. 1,2,4-Trichlorobenzene | C₆H₃Cl₃ | CID 13 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Biodegradation of 1,2,3- and 1,2,4-Trichlorobenzene in Soil and in Liquid Enrichment Culture - PMC [pmc.ncbi.nlm.nih.gov]
- 8. eaht.org [eaht.org]
- To cite this document: BenchChem. [Environmental fate and persistence of 2,3,4-Trichlorobenzenethiol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15362688#environmental-fate-and-persistence-of-2-3-4-trichlorobenzenethiol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com